

In Vitro Metabolic Pathways of N-Nitroso-Imatinib: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-imatinib*

Cat. No.: *B15815723*

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Abstract

N-nitroso compounds are a class of potent carcinogens, and their presence as impurities in pharmaceutical products is a significant safety concern. Imatinib, a tyrosine kinase inhibitor, is a widely used anticancer drug. The potential formation of **N-nitroso-imatinib**, a nitrosamine impurity, necessitates a thorough understanding of its metabolic fate. This technical guide provides a comprehensive overview of the putative in vitro metabolic pathways of **N-nitroso-imatinib**, based on the well-established metabolism of its parent drug, imatinib, and the known biotransformation of other N-nitroso compounds. Detailed experimental protocols for studying nitrosamine metabolism and structured data summaries are included to facilitate further research in this critical area.

Introduction

Imatinib is a cornerstone in the treatment of various cancers, including chronic myeloid leukemia (CML) and gastrointestinal stromal tumors (GISTs).[1] Its metabolism is primarily mediated by cytochrome P450 (CYP) enzymes, with CYP3A4 and CYP2C8 playing major

roles.[1][2] The primary metabolic pathway for imatinib is N-demethylation of the piperazine ring to form N-desmethyl imatinib (NDMI).[1]

N-nitroso compounds, on the other hand, undergo metabolic activation primarily through α -hydroxylation, a reaction also catalyzed by CYP enzymes, particularly CYP2E1 for smaller nitrosamines.[3][4] This activation leads to the formation of unstable intermediates that can alkylate DNA, initiating carcinogenesis.[4] Other metabolic pathways for N-nitroso compounds include denitrosation and reduction.

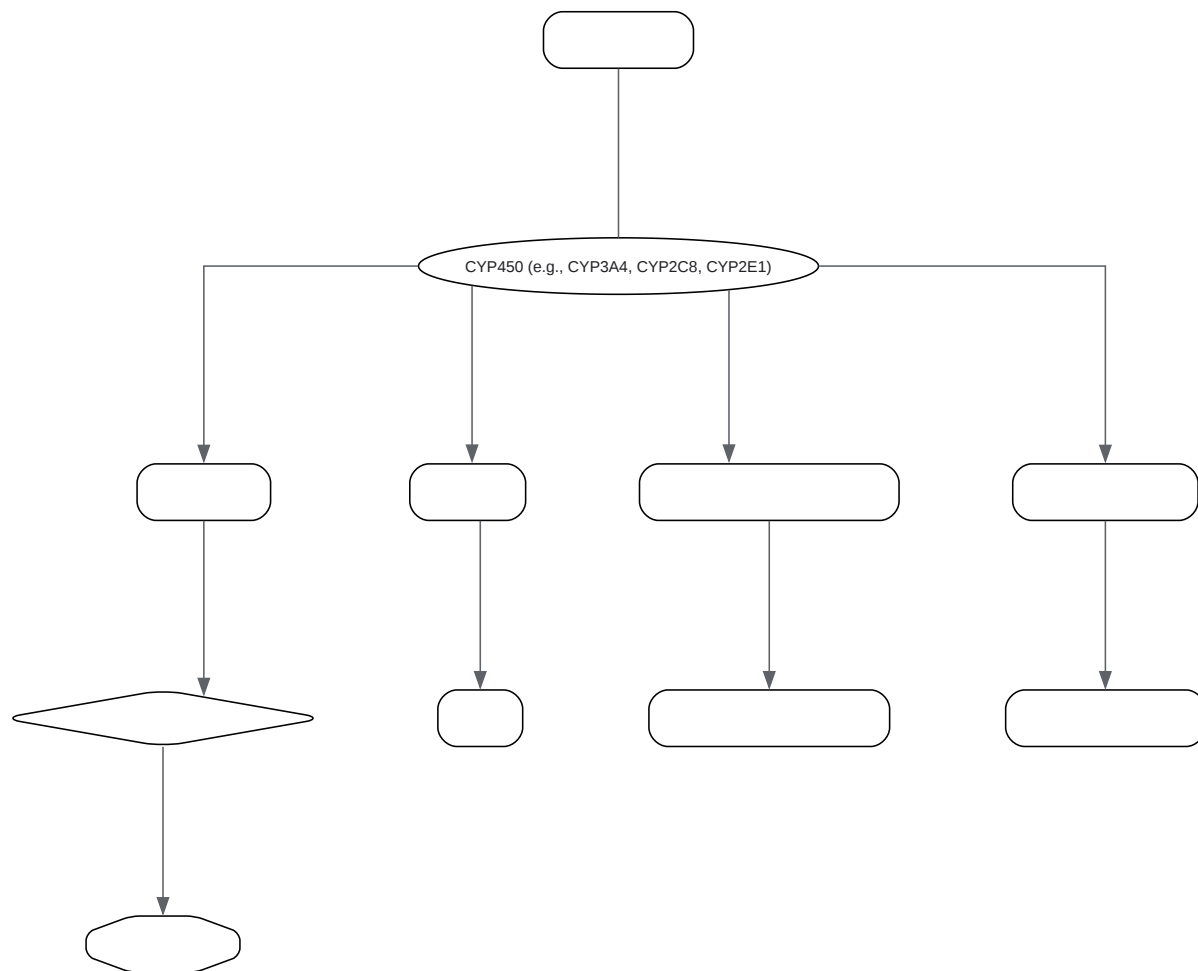
This guide synthesizes the available knowledge to propose the likely in vitro metabolic pathways of **N-nitroso-imatinib**, a hybrid molecule sharing structural features with both imatinib and N-nitroso compounds.

Proposed Metabolic Pathways of N-Nitroso-Imatinib

The metabolism of **N-nitroso-imatinib** is anticipated to proceed through several key pathways, primarily involving cytochrome P450 enzymes. These pathways are categorized as either activation (leading to reactive intermediates) or detoxification.

Cytochrome P450-Mediated Metabolism

The initial metabolic steps are likely catalyzed by CYP enzymes, given their central role in the metabolism of both parent structures.



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Figure 1. Proposed CYP450-mediated metabolic pathways of **N-nitroso-imatinib**.

Key Proposed Pathways:

- **α-Hydroxylation:** This is a critical activation pathway for N-nitroso compounds.^[4] For **N-nitroso-imatinib**, this would likely occur on the carbon atom adjacent to the nitroso group, leading to an unstable intermediate that can decompose to a reactive diazonium ion. This ion is capable of forming DNA adducts, which is the primary mechanism of carcinogenicity for nitrosamines.
- **Denitrosation:** This is a detoxification pathway where the nitroso group is removed, potentially yielding the parent drug, imatinib.^{[5][6]} The extent of denitrosation versus α-hydroxylation is a key determinant of the overall carcinogenic potential.
- **N-demethylation:** Similar to imatinib, N-demethylation of the piperazine ring is a probable metabolic route.^[1] This would result in the formation of N-nitroso-N-desmethyl-imatinib.
- **Aromatic Hydroxylation:** Hydroxylation of the aromatic rings is a common metabolic pathway for many xenobiotics, including imatinib, and is likely to occur with **N-nitroso-imatinib** as well.^[7]

Data Presentation

As no direct experimental data for **N-nitroso-imatinib** metabolism exists, this table summarizes the key metabolic parameters for imatinib and the general characteristics of N-nitroso compound metabolism.

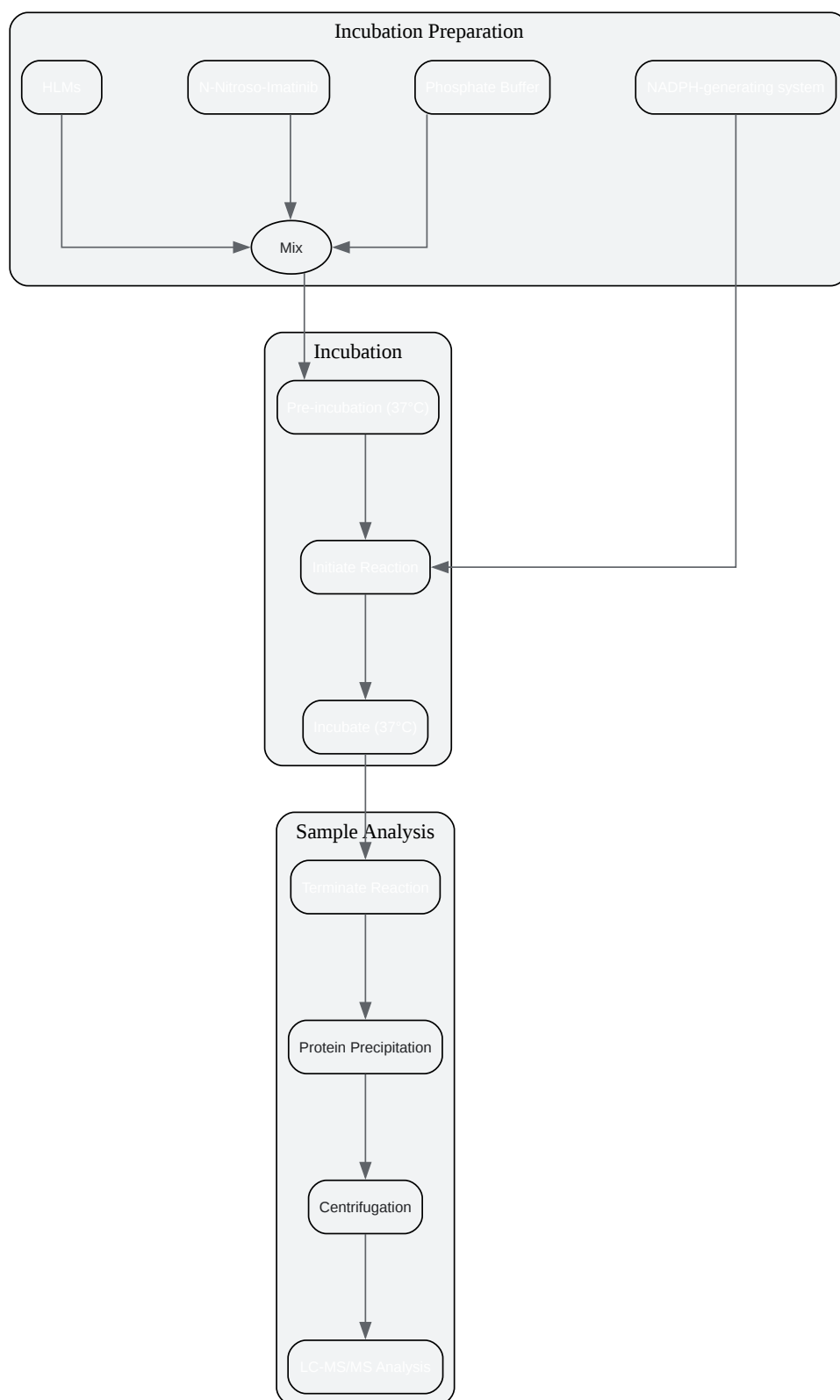
Compound/Classes	Primary Metabolizing Enzymes	Major Metabolic Pathways	Key Metabolites	References
Imatinib	CYP3A4, CYP2C8	N-demethylation, Oxidation, Hydroxylation	N-desmethyl imatinib (NDMI), Piperidine N-oxide, Pyridine N-oxide	[1] [2] [8]
N-Nitroso Compounds	CYP2E1, CYP2A6, CYP2B1, CYP3A4	α -Hydroxylation (activation), Denitrosation (detoxification), Reduction	Aldehydes, Reactive diazonium ions, Parent amine	[3] [4] [5] [9]

Experimental Protocols

The following are detailed methodologies for key experiments to investigate the in vitro metabolism of **N-nitroso-imatinib**.

Incubation with Human Liver Microsomes (HLMs)

This experiment is fundamental for identifying the primary metabolites and the CYP enzymes involved.



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Figure 2. Workflow for in vitro metabolism studies using human liver microsomes.

Methodology:

- Incubation Mixture Preparation: In a microcentrifuge tube, combine human liver microsomes (e.g., 0.5 mg/mL), **N-nitroso-imatinib** (e.g., 1 μ M), and phosphate buffer (e.g., 100 mM, pH 7.4) to a final volume of 190 μ L.
- Pre-incubation: Pre-incubate the mixture at 37°C for 5 minutes in a shaking water bath.
- Reaction Initiation: Initiate the metabolic reaction by adding 10 μ L of an NADPH-generating system (containing NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase).
- Incubation: Incubate the reaction mixture at 37°C for a specified time (e.g., 0, 15, 30, 60 minutes).
- Reaction Termination: Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
- Sample Preparation: Vortex the mixture and centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to precipitate proteins.
- Analysis: Transfer the supernatant to an HPLC vial for analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to identify and quantify metabolites.[\[10\]](#)

Reaction Phenotyping with Recombinant CYP Enzymes

This experiment helps to identify the specific CYP isoforms responsible for the metabolism of **N-nitroso-imatinib**.

Methodology:

- Follow the same procedure as the HLM incubation, but replace the HLMs with individual recombinant human CYP enzymes (e.g., CYP3A4, CYP2C8, CYP2E1, CYP2A6) co-expressed with NADPH-cytochrome P450 reductase.
- Incubate **N-nitroso-imatinib** with each CYP isoform separately.

- Analyze the formation of metabolites by LC-MS/MS. The isoform that produces the highest amount of a particular metabolite is considered the primary enzyme responsible for that pathway.

Covalent Binding Assay

This assay is crucial for assessing the formation of reactive metabolites that can bind to macromolecules like proteins.

Methodology:

- Perform the HLM incubation as described above, but include radiolabeled **N-nitroso-imatinib** (e.g., ^{14}C or ^3H).
- After incubation, precipitate the proteins with a solvent like methanol or acetonitrile.
- Wash the protein pellet repeatedly with the solvent to remove any unbound radioactivity.
- Quantify the radioactivity remaining in the protein pellet using liquid scintillation counting.
- The amount of radioactivity is indicative of the extent of covalent binding of reactive metabolites.

Conclusion

While direct experimental evidence is currently lacking, the in vitro metabolic pathways of **N-nitroso-imatinib** can be reasonably predicted based on the known metabolism of imatinib and other N-nitroso compounds. The primary pathways are expected to be CYP-mediated α -hydroxylation, denitrosation, N-demethylation, and aromatic hydroxylation. The balance between the activating α -hydroxylation pathway and the detoxifying denitrosation pathway will be a critical determinant of the potential carcinogenicity of this impurity. The experimental protocols outlined in this guide provide a framework for researchers to investigate these pathways, identify the responsible enzymes, and assess the potential for reactive metabolite formation. Such studies are essential for a comprehensive risk assessment of **N-nitroso-imatinib** and to ensure the safety of imatinib-based therapies.

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